

Spectroscopic analysis of 3-(3-Fluorophenyl)piperazin-2-one

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Compound of Interest

Compound Name: 3-(3-Fluorophenyl)piperazin-2-one

CAS No.: 1174207-64-7

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An In-Depth Technical Guide to the Spectroscopic Analysis of **3-(3-Fluorophenyl)piperazin-2-one**

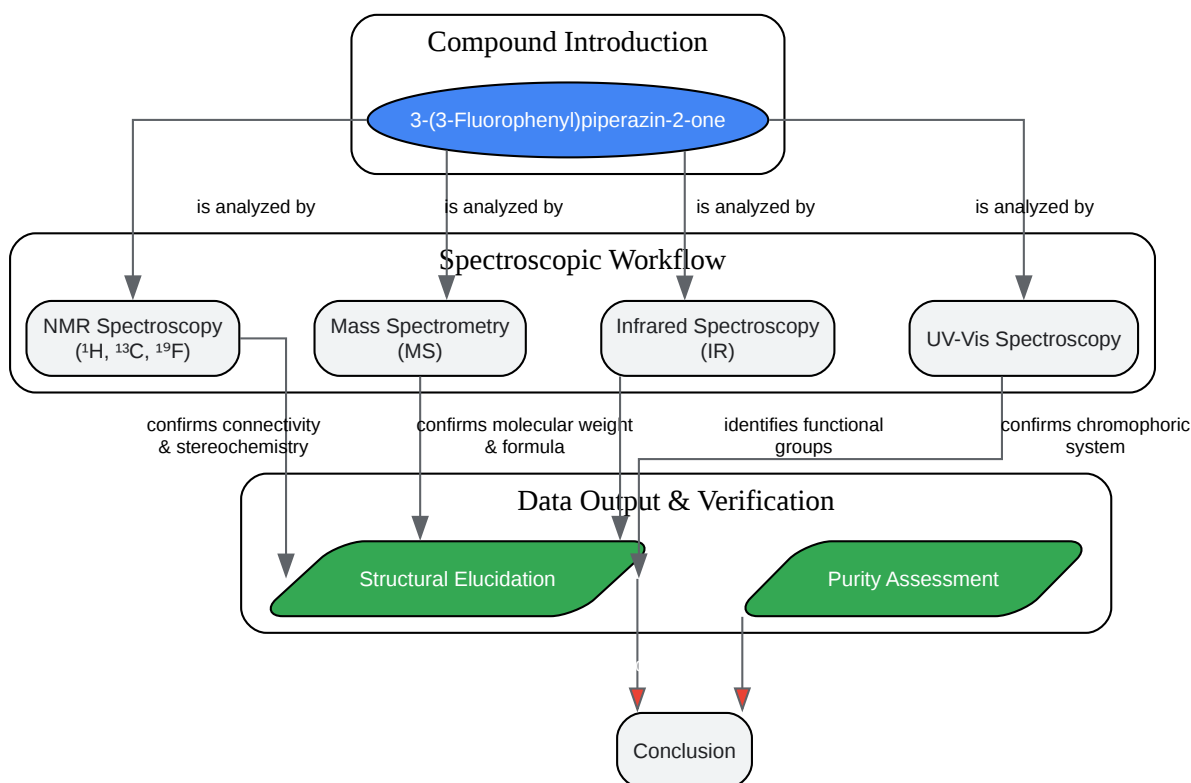
Abstract

3-(3-Fluorophenyl)piperazin-2-one is a heterocyclic compound of significant interest within medicinal chemistry and drug development, belonging to the broader class of piperazinones known for their diverse biological activities. The precise elucidation of its molecular structure and purity is paramount for its application in research and development. This technical guide provides a comprehensive, in-depth exploration of the multi-faceted spectroscopic techniques required for the unambiguous characterization of this compound. We delve into the theoretical underpinnings and practical application of Nuclear Magnetic Resonance (NMR) spectroscopy (^1H , ^{13}C , and ^{19}F), Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Ultraviolet-Visible (UV-Vis) Spectroscopy. This document is designed for researchers, scientists, and drug development professionals, offering not just protocols, but the scientific rationale behind methodological choices, ensuring both technical accuracy and field-proven insight.

Introduction: The Structural Significance of 3-(3-Fluorophenyl)piperazin-2-one

The piperazinone scaffold is recognized as a "privileged structure" in medicinal chemistry, forming the core of numerous bioactive molecules.[1] The introduction of a 3-fluorophenyl substituent at the 3-position of the piperazin-2-one ring introduces specific steric and electronic properties that can significantly influence molecular interactions with biological targets. The fluorine atom, in particular, is a crucial bioisostere for hydrogen and can modulate properties such as metabolic stability, lipophilicity, and binding affinity through hydrogen bonding and dipole interactions.

Given its potential role in drug discovery, a robust and validated analytical workflow for structural confirmation and purity assessment is essential. This guide establishes such a workflow, detailing the expected outcomes from a suite of spectroscopic techniques.



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Caption: Overall workflow for the spectroscopic analysis of **3-(3-Fluorophenyl)piperazin-2-one**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Structural Tool

NMR spectroscopy is the cornerstone of structural elucidation for organic molecules, providing unparalleled insight into the chemical environment of magnetically active nuclei.[2] For **3-(3-Fluorophenyl)piperazin-2-one**, a combination of ^1H , ^{13}C , and ^{19}F NMR is required for a complete assignment.

Rationale for Experimental Choices

- **Solvent Selection:** Deuterated dimethyl sulfoxide (DMSO-d_6) is an excellent choice. Its high polarity effectively solubilizes the compound, which contains both polar (amide, amine) and non-polar (aromatic ring) moieties. Importantly, the amide (N-H) and amine (N-H) protons are less prone to rapid exchange in DMSO-d_6 compared to solvents like D_2O or CD_3OD , allowing for their observation.
- **Internal Standard:** Tetramethylsilane (TMS) is the universally accepted internal standard (0.00 ppm) for ^1H and ^{13}C NMR due to its chemical inertness and single, sharp resonance peak located upfield from most organic signals.[3] For ^{19}F NMR, trichlorofluoromethane (CFCl_3) is the standard reference (0 ppm).[4]

^1H NMR Spectroscopy

Experimental Protocol:

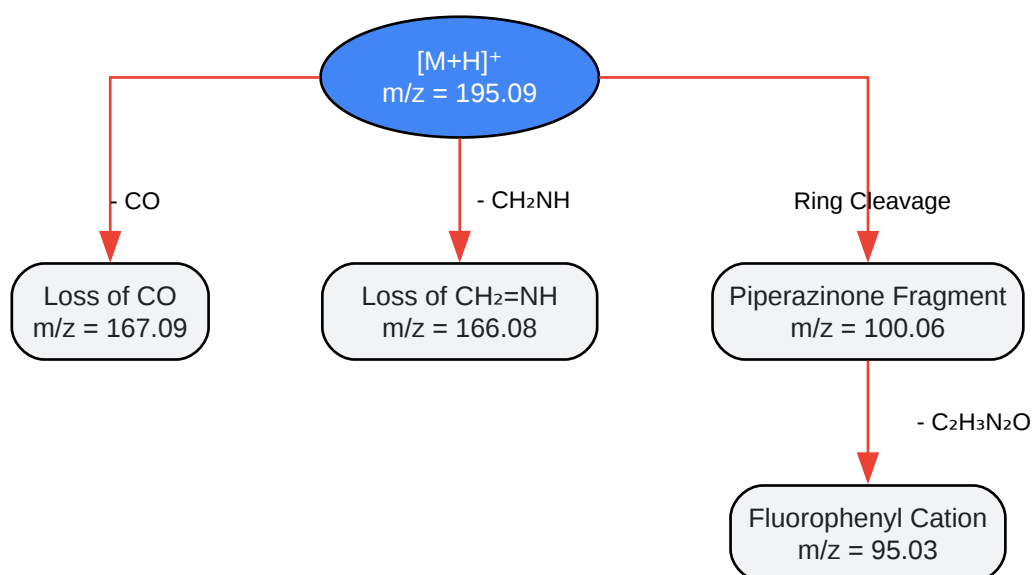
- **Sample Preparation:** Dissolve 5-10 mg of **3-(3-Fluorophenyl)piperazin-2-one** in approximately 0.6 mL of DMSO-d_6 .
- **Standard Addition:** Add a small drop of TMS to the solution.
- **Transfer:** Transfer the solution to a 5 mm NMR tube.

- Acquisition: Acquire the spectrum on a 400 MHz (or higher) spectrometer. Ensure a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.

Predicted ^1H NMR Data & Interpretation:

The structure contains several distinct proton environments. The analysis hinges on chemical shift (δ), multiplicity (splitting pattern), and integration.

Structure for NMR Discussion



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Caption: A plausible ESI-MS/MS fragmentation pathway for **3-(3-Fluorophenyl)piperazin-2-one**.

Infrared (IR) Spectroscopy: Functional Group Identification

FTIR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. Rationale for Experimental Choices:

- Method: Attenuated Total Reflectance (ATR) is a modern, convenient method that requires minimal sample preparation. Alternatively, the traditional KBr pellet method can be used.

Experimental Protocol (ATR):

- Background Scan: Record a background spectrum of the clean ATR crystal.
- Sample Application: Place a small amount of the solid sample directly onto the ATR crystal.
- Acquisition: Apply pressure to ensure good contact and acquire the IR spectrum, typically over the range of 4000-400 cm^{-1} .

Predicted IR Data & Interpretation:

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Rationale
~3300 - 3400	N-H Stretch	Secondary Amine	A sharp to medium peak characteristic of non-hydrogen-bonded or weakly bonded N-H. [5]
~3200 - 3300	N-H Stretch	Amide (Lactam)	A medium intensity peak, often broader than the amine N-H due to hydrogen bonding.
~3000 - 3100	C-H Stretch	Aromatic	Characteristic sharp peaks for sp ² C-H bonds.
~2850 - 2960	C-H Stretch	Aliphatic	Stretching vibrations of the methylene groups in the piperazinone ring.
~1660 - 1680	C=O Stretch	Amide (Lactam)	A very strong and sharp absorption, characteristic of the carbonyl group in a six-membered ring lactam.
~1580 - 1600	C=C Stretch	Aromatic Ring	Skeletal vibrations of the phenyl ring.
~1200 - 1300	C-N Stretch	Amine/Amide	C-N stretching vibrations.
~1100 - 1200	C-F Stretch	Aryl-Fluoride	A strong absorption characteristic of the C-F bond.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule, specifically identifying chromophores. [6] Rationale for Experimental Choices:

- Solvent: Methanol or ethanol are common choices as they are transparent in the UV region of interest (>210 nm) and can readily dissolve the sample.

Experimental Protocol:

- Sample Preparation: Prepare a dilute solution of the compound in methanol (e.g., 10 µg/mL).
- Blank: Use pure methanol as the reference blank.
- Acquisition: Scan the absorbance from approximately 400 nm down to 200 nm.

Predicted UV-Vis Data & Interpretation: The primary chromophore in **3-(3-Fluorophenyl)piperazin-2-one** is the fluorophenyl ring system. The amide carbonyl group also contributes.

- $\lambda_{\text{max}} \approx 210\text{-}220\text{ nm}$: This absorption corresponds to a $\pi \rightarrow \pi^*$ transition within the aromatic ring.
- $\lambda_{\text{max}} \approx 260\text{-}270\text{ nm}$: A weaker absorption band (B-band) is expected, which is characteristic of the benzene ring. The fluorine substituent may cause a slight bathochromic (to longer wavelength) or hypsochromic (to shorter wavelength) shift compared to unsubstituted benzene. [7]

Conclusion

The structural integrity of **3-(3-Fluorophenyl)piperazin-2-one** can be unequivocally established through a synergistic application of modern spectroscopic techniques. NMR (^1H , ^{13}C , ^{19}F) provides the definitive map of the molecular skeleton and connectivity. High-resolution mass spectrometry confirms the elemental composition and offers structural clues through fragmentation. FTIR and UV-Vis spectroscopy provide rapid and reliable confirmation of key functional groups and the electronic system, respectively. The integrated data from this

analytical workflow provides a comprehensive and trustworthy characterization essential for advancing the compound in research and drug development pipelines.

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